

Diethyl(hex-5-ynoxy)borane: Characterization Data Not Available

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Compound of Interest

Compound Name: 5-Hexynyl diethylborinate

Cat. No.: B15370133

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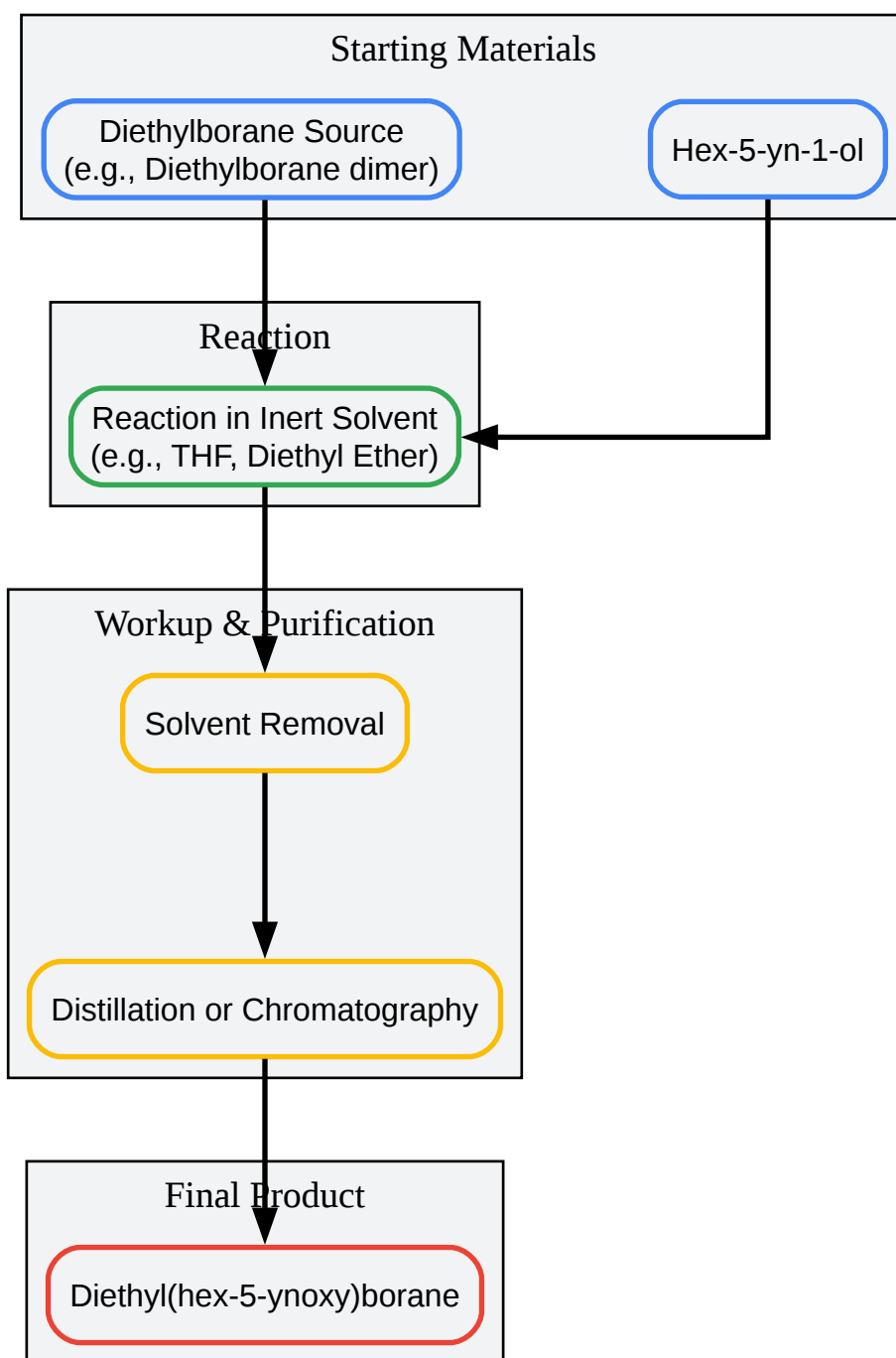
A comprehensive search for experimental data and characterization protocols for diethyl(hex-5-ynoxy)borane has yielded no specific information on this compound. The scientific literature readily available through the performed searches does not contain synthesis, spectroscopic data (NMR, mass spectrometry, infrared spectroscopy), or detailed experimental procedures for the characterization of this particular borane derivative.

While general methodologies for the characterization of organoborane compounds are well-established, the absence of specific data for diethyl(hex-5-ynoxy)borane prevents the creation of an in-depth technical guide as requested. The following sections outline the typical characterization workflow and data presentation that would be included in such a guide, should the information become available in the future.

Synthesis and Purification

A detailed experimental protocol for the synthesis of diethyl(hex-5-ynoxy)borane would be provided here. This would typically involve the reaction of a suitable boron-containing starting material with hex-5-yn-1-ol. The purification method, such as distillation or chromatography, would also be described in detail.

To illustrate the general synthetic process, a workflow diagram is provided below.



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Caption: A generalized workflow for the synthesis of diethyl(hex-5-ynoxy)borane.

Spectroscopic Characterization

The primary methods for characterizing organoborane compounds include Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of molecules. For diethyl(hex-5-ynoxy)borane, ^1H NMR, ^{13}C NMR, and ^{11}B NMR spectra would be acquired.

Table 1: Hypothetical ^1H NMR Data for Diethyl(hex-5-ynoxy)borane

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
Hypothetical Data	e.g., t	e.g., 2H	e.g., $-\text{OCH}_2-$
Hypothetical Data	e.g., m	e.g., 2H	e.g., $-\text{CH}_2-\text{C}\equiv\text{CH}$
Hypothetical Data	e.g., t	e.g., 1H	e.g., $-\text{C}\equiv\text{CH}$
Hypothetical Data	e.g., q	e.g., 4H	e.g., $-\text{B}-\text{CH}_2-\text{CH}_3$
Hypothetical Data	e.g., t	e.g., 6H	e.g., $-\text{B}-\text{CH}_2-\text{CH}_3$

Table 2: Hypothetical ^{13}C NMR Data for Diethyl(hex-5-ynoxy)borane

Chemical Shift (δ , ppm)	Assignment
Hypothetical Data	e.g., $-\text{C}\equiv\text{CH}$
Hypothetical Data	e.g., $-\text{C}\equiv\text{CH}$
Hypothetical Data	e.g., $-\text{OCH}_2-$
Hypothetical Data	e.g., Alkyl Chain Carbons
Hypothetical Data	e.g., $-\text{B}-\text{CH}_2-\text{CH}_3$

Table 3: Hypothetical ^{11}B NMR Data for Diethyl(hex-5-ynoxy)borane

Chemical Shift (δ , ppm)	Multiplicity
Hypothetical Data	e.g., s

Mass Spectrometry (MS)

Mass spectrometry would be used to determine the molecular weight of the compound and to gain information about its fragmentation pattern.

Table 4: Hypothetical Mass Spectrometry Data for Diethyl(hex-5-ynoxy)borane

m/z	Intensity (%)	Assignment
Hypothetical Data	e.g., 100	e.g., [M] ⁺
Hypothetical Data	e.g., 80	e.g., [M - C ₂ H ₅] ⁺

Infrared (IR) Spectroscopy

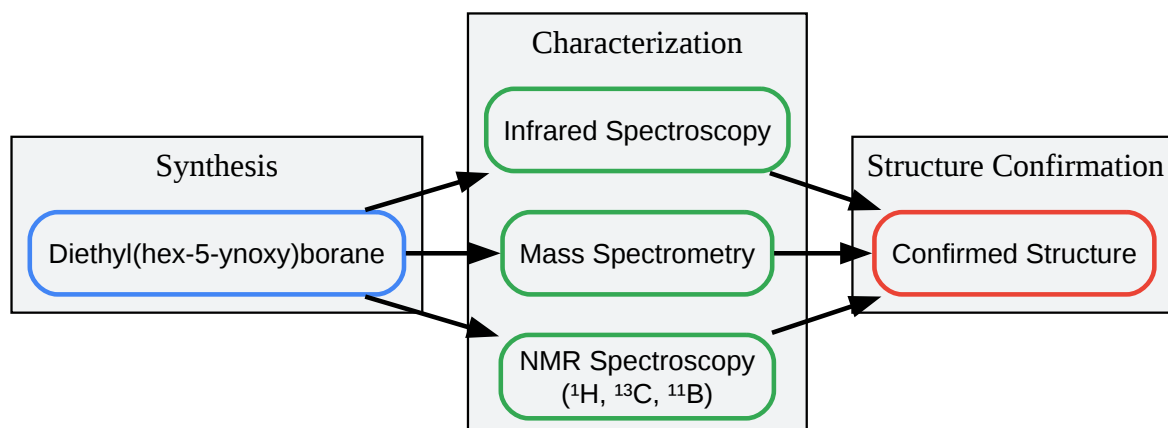
IR spectroscopy would be used to identify the functional groups present in the molecule.

Table 5: Hypothetical Infrared Spectroscopy Data for Diethyl(hex-5-ynoxy)borane

Wavenumber (cm ⁻¹)	Intensity	Assignment
Hypothetical Data	e.g., s	e.g., \equiv C-H stretch
Hypothetical Data	e.g., m	e.g., C \equiv C stretch
Hypothetical Data	e.g., s	e.g., C-H stretch (alkyl)
Hypothetical Data	e.g., s	e.g., B-O stretch

Logical Relationship of Characterization Techniques

The combination of these techniques provides a comprehensive characterization of the target compound.



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Caption: The logical flow of characterizing a synthesized compound.

In conclusion, while a detailed technical guide on diethyl(hex-5-ynoxy)borane cannot be provided due to the lack of available data, this response outlines the standard experimental and data presentation framework that would be employed for such a document. Researchers and scientists are encouraged to publish their findings on this and other novel compounds to enrich the collective knowledge of the scientific community.

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